

Commercial Availability and Technical Applications of 1-Hexanol-d11: An In-depth Guide

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Compound of Interest

Compound Name: 1-Hexanol-d11

Cat. No.: B15555329

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **1-Hexanol-d11**, a deuterated form of 1-hexanol. It is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who require detailed information on this compound for their work. This document outlines key suppliers, product specifications, and potential applications, including its use as an internal standard in analytical methodologies and its relevance in metabolic studies.

Introduction to 1-Hexanol-d11

1-Hexanol-d11 (CAS Number: 2159-18-4) is a stable isotope-labeled compound where eleven hydrogen atoms in the 1-hexanol molecule have been replaced with deuterium.^[1] This isotopic substitution makes it a valuable tool in various scientific applications, particularly in analytical chemistry and metabolic research. Its primary uses include serving as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1]

Deuteration can also influence the pharmacokinetic and metabolic profiles of molecules, making it a subject of interest in drug development.^[1]

Commercial Suppliers and Product Specifications

1-Hexanol-d11 is available from several commercial suppliers specializing in stable isotope-labeled compounds and research chemicals. The table below summarizes the offerings from key suppliers. Please note that pricing and availability are subject to change and should be confirmed directly with the suppliers.

Supplier	Product Code	Available Quantities	Purity	Price (USD)
LGC Standards	TRC-H281222	100 mg, 500 mg, 1 g	Not specified	Inquire
MedchemExpress	HY-W032022S1	10 mg, 25 mg, 50 mg, 100 mg	≥98%	\$50 (10mg), \$88 (25mg), Inquire for others
CDN Isotopes	D-6508	0.5 g, 1 g	98 atom % D	Inquire
Invivochem	V63493	100 mg, 500 mg	≥98%	Inquire
THP Medical Products	Not specified	Not specified	Not specified	Inquire
2BScientific	TRC-H281222	100 mg, 500 mg, 1 g	Not specified	Inquire

Experimental Protocols and Applications

While specific experimental protocols for **1-Hexanol-d11** are not readily available in public literature, its primary application as an internal standard allows for the adaptation of existing methods for 1-hexanol.

Use as an Internal Standard in GC-MS Analysis

1-Hexanol-d11 is an ideal internal standard for the quantification of 1-hexanol and other volatile organic compounds using GC-MS. Its chemical properties are nearly identical to the

non-deuterated analyte, ensuring similar behavior during sample preparation and analysis, while its distinct mass allows for clear differentiation in the mass spectrometer.

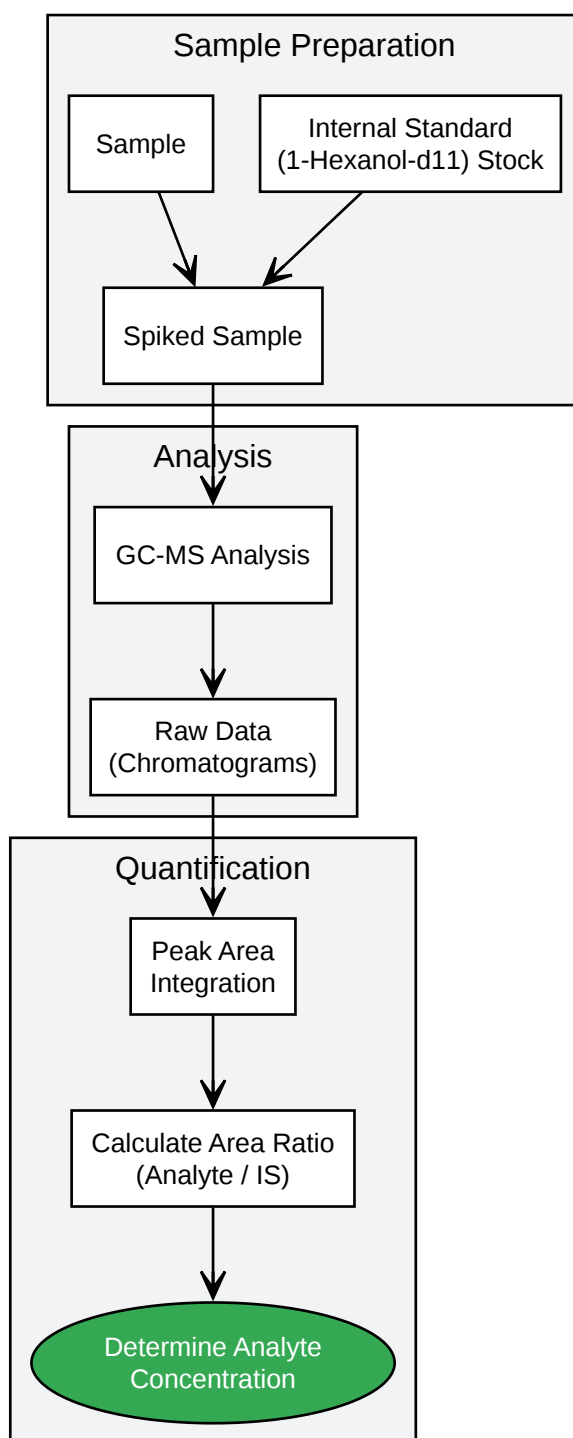
Experimental Protocol: Quantification of Volatiles using **1-Hexanol-d11** as an Internal Standard

This protocol is adapted from a standard method for the analysis of volatile compounds.

- Preparation of Internal Standard Stock Solution: Accurately weigh a known amount of **1-Hexanol-d11** and dissolve it in a suitable solvent (e.g., methanol or dichloromethane) to prepare a stock solution of a specific concentration (e.g., 1000 µg/mL).
- Sample Preparation: To a known volume or weight of the sample, add a precise volume of the **1-Hexanol-d11** internal standard stock solution.
- Extraction (if necessary): Depending on the sample matrix, perform a liquid-liquid extraction or solid-phase microextraction (SPME) to isolate the analytes and the internal standard.
- GC-MS Analysis: Inject an aliquot of the prepared sample into the GC-MS system.
 - GC Column: A non-polar or medium-polarity column is typically used (e.g., DB-5ms).
 - Oven Temperature Program: An appropriate temperature gradient is applied to separate the analytes. A typical program might start at 40°C and ramp up to 250°C.
 - Mass Spectrometer: Operate in Selected Ion Monitoring (SIM) mode to monitor characteristic ions for the analyte and **1-Hexanol-d11**. For **1-Hexanol-d11**, the molecular ion (m/z 113) and key fragment ions would be monitored.
- Quantification: The concentration of the analyte is determined by comparing the peak area of the analyte to the peak area of the **1-Hexanol-d11** internal standard.

Logical Workflow for Internal Standard-Based Quantification

The following diagram illustrates the logical workflow for using an internal standard in a quantitative analytical experiment.



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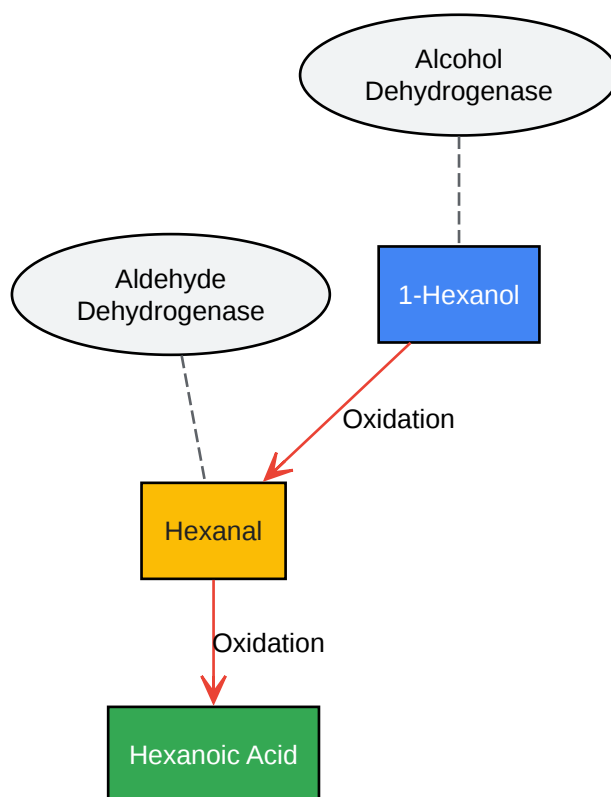
Caption: Workflow for quantitative analysis using an internal standard.

Metabolic Pathways of 1-Hexanol

While specific studies on the metabolism of **1-Hexanol-d11** are limited, the metabolic fate of 1-hexanol is understood as part of the broader metabolism of n-hexane. n-Hexane can be metabolized to 1-hexanol as a minor product, which is then further oxidized. The primary pathway involves the action of alcohol dehydrogenase and aldehyde dehydrogenase.

Metabolic Oxidation of 1-Hexanol

The following diagram illustrates the metabolic conversion of 1-hexanol to hexanoic acid.



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Caption: Metabolic pathway of 1-Hexanol oxidation.

The use of **1-Hexanol-d11** in metabolic studies can help trace the fate of the molecule and quantify its metabolites, providing valuable insights into metabolic pathways and enzyme kinetics.

Conclusion

1-Hexanol-d11 is a readily available and valuable tool for researchers in various scientific fields. Its primary application as an internal standard in analytical chemistry provides a reliable method for accurate quantification. Furthermore, its use in metabolic studies can elucidate the pathways and kinetics of xenobiotic metabolism. This guide provides a foundational understanding of the commercial landscape and technical applications of **1-Hexanol-d11**, empowering researchers to effectively incorporate this compound into their studies.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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